

# 1,8-Dinitroanthraquinone: A Technical Health and Safety Guide for Research Professionals

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## Compound of Interest

Compound Name: 1,8-Dinitroanthraquinone

Cat. No.: B085473

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## Abstract

**1,8-Dinitroanthraquinone** is a synthetic organic compound with applications in the synthesis of dyes and potentially in pharmaceutical research. This document provides a comprehensive overview of the health and safety information pertinent to the handling and use of **1,8-Dinitroanthraquinone** in a laboratory setting. Due to a notable lack of extensive toxicological data for this specific compound, this guide also incorporates information from structurally related compounds to provide a more complete safety profile. All personnel handling this chemical should be thoroughly trained in its potential hazards and the necessary safety precautions.

## Chemical and Physical Properties

**1,8-Dinitroanthraquinone** is a yellow crystalline solid. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **1,8-Dinitroanthraquinone**

Property	Value	Reference
CAS Number	129-39-5	
Molecular Formula	C <sub>14</sub> H <sub>6</sub> N <sub>2</sub> O <sub>6</sub>	
Molecular Weight	298.21 g/mol	
Appearance	Yellow crystalline powder	
Melting Point	318-322 °C	
Solubility	Sparingly soluble in common organic solvents; soluble in concentrated sulfuric acid.	

## Toxicological Information

Comprehensive toxicological data for **1,8-Dinitroanthraquinone** is not readily available in public literature. Much of the safety assessment is based on data from related anthraquinone derivatives.

### Acute Toxicity

Safety Data Sheets for **1,8-Dinitroanthraquinone** classify it as "Not classified" for acute oral, dermal, and inhalation toxicity, indicating that no data is available to meet the criteria for classification.

### Irritation and Sensitization

**1,8-Dinitroanthraquinone** is classified as causing eye irritation. It is not classified as a skin irritant or a sensitizer.

### Carcinogenicity, Mutagenicity, and Genotoxicity

There is no specific classification for the carcinogenicity of **1,8-Dinitroanthraquinone**. However, a related compound, Dantron (1,8-dihydroxyanthraquinone), is reasonably anticipated to be a human carcinogen based on sufficient evidence from studies in experimental animals. Oral administration of Dantron has been shown to cause tumors in rodents. Given the structural similarities, caution is warranted.

Some anthraquinone derivatives have shown mutagenic and genotoxic potential. Dantron has been shown to cause chromosomal aberrations in human lymphocytes in vitro. While direct evidence for **1,8-Dinitroanthraquinone** is lacking, the genotoxic potential of related compounds suggests that it should be handled as a potential mutagen.

## Health and Safety Precautions

Due to the limited toxicological data and the known hazards of related compounds, a cautious approach is essential when handling **1,8-Dinitroanthraquinone**.

## Engineering Controls

- Work with **1,8-Dinitroanthraquinone** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.
- Skin and Body Protection: A lab coat or other suitable protective clothing is required to prevent skin contact.
- Respiratory Protection: In case of inadequate ventilation or when handling powders, a NIOSH-approved respirator for dusts should be used.

## Handling and Storage

- Avoid breathing dust, mist, or spray.
- Avoid contact with skin and eyes.
- Handle in accordance with good industrial hygiene and safety procedures.
- Do not eat, drink, or smoke when using this product.

- Keep the container tightly closed when not in use.
- Store in a dry, cool, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Incompatible with strong oxidizing and reducing agents.

## First Aid Measures

In case of exposure, the following first aid procedures should be followed immediately:

- General Advice: In case of accident or if you feel unwell, seek medical advice immediately and show the safety data sheet.
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.
- Skin Contact: Wash with plenty of soap and water. Get medical advice/attention.
- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and get medical attention.

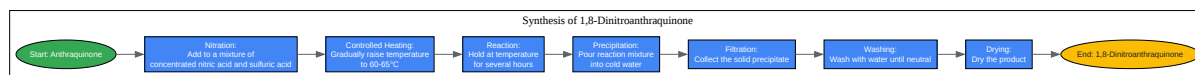
## Accidental Release Measures

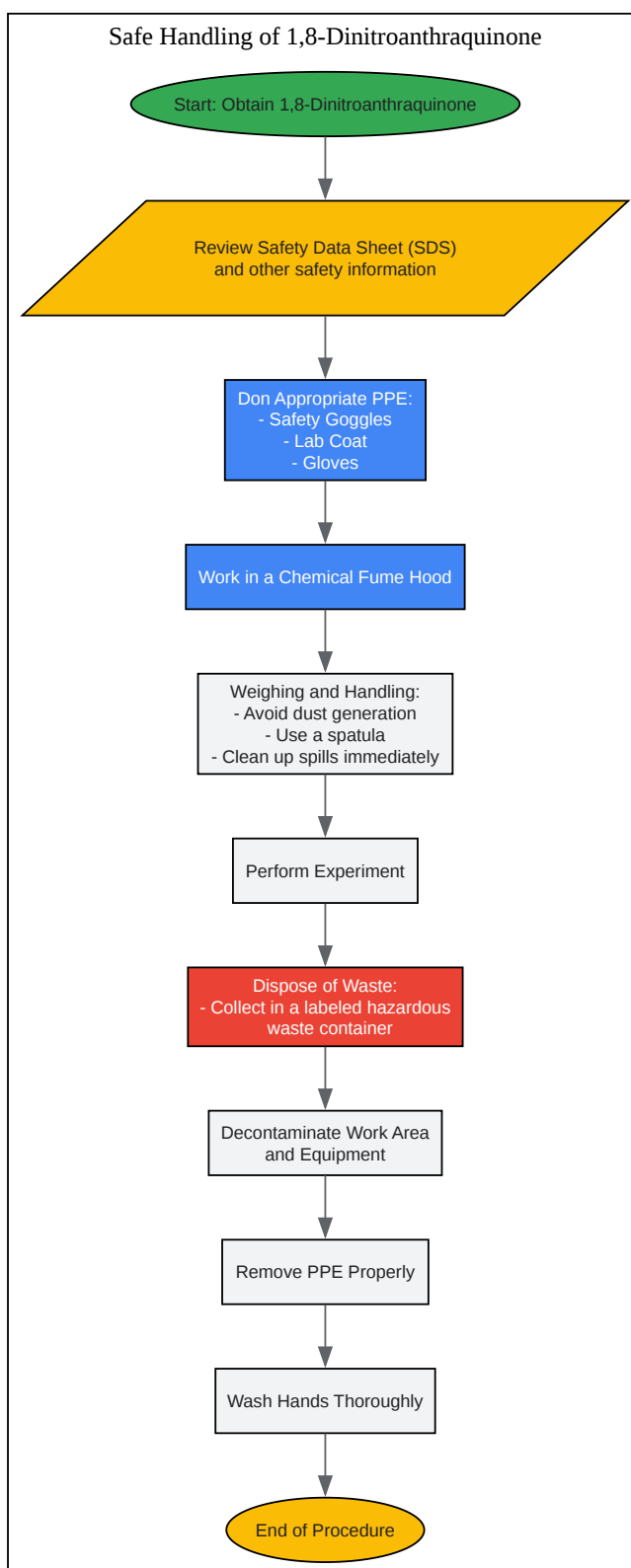
- Evacuate unnecessary personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Avoid generating dust.
- Sweep or shovel spills into an appropriate container for disposal.
- Avoid release to the environment.

## Experimental Protocols

### Synthesis of 1,8-Dinitroanthraquinone

The synthesis of **1,8-Dinitroanthraquinone** typically involves the nitration of anthraquinone. The following is a generalized protocol based on literature.





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